

# Application Notes and Protocols for Recombinant Human Apelin-16 in Functional Assays

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## Compound of Interest

Compound Name: *Apelin-16, human, bovine*

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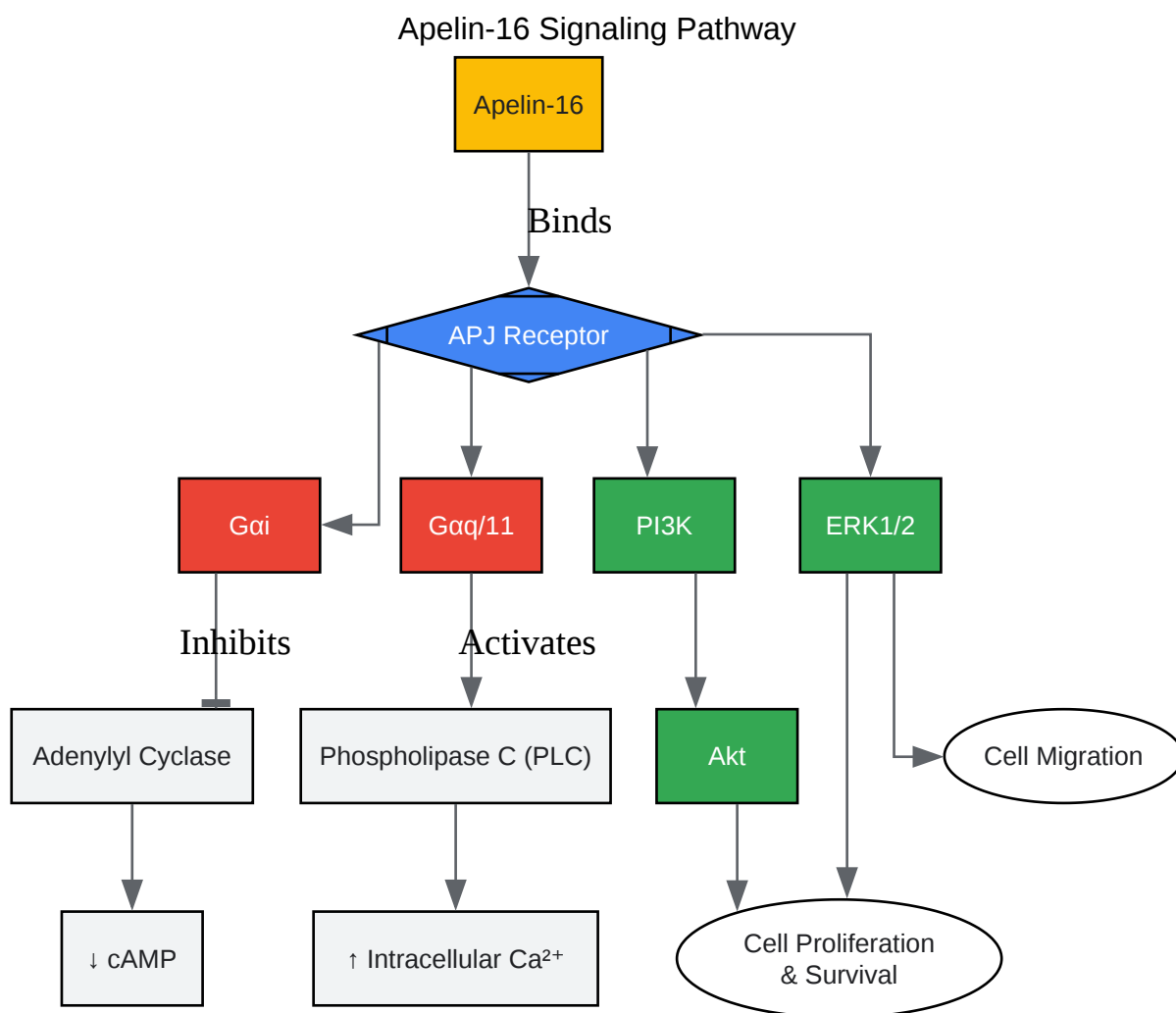
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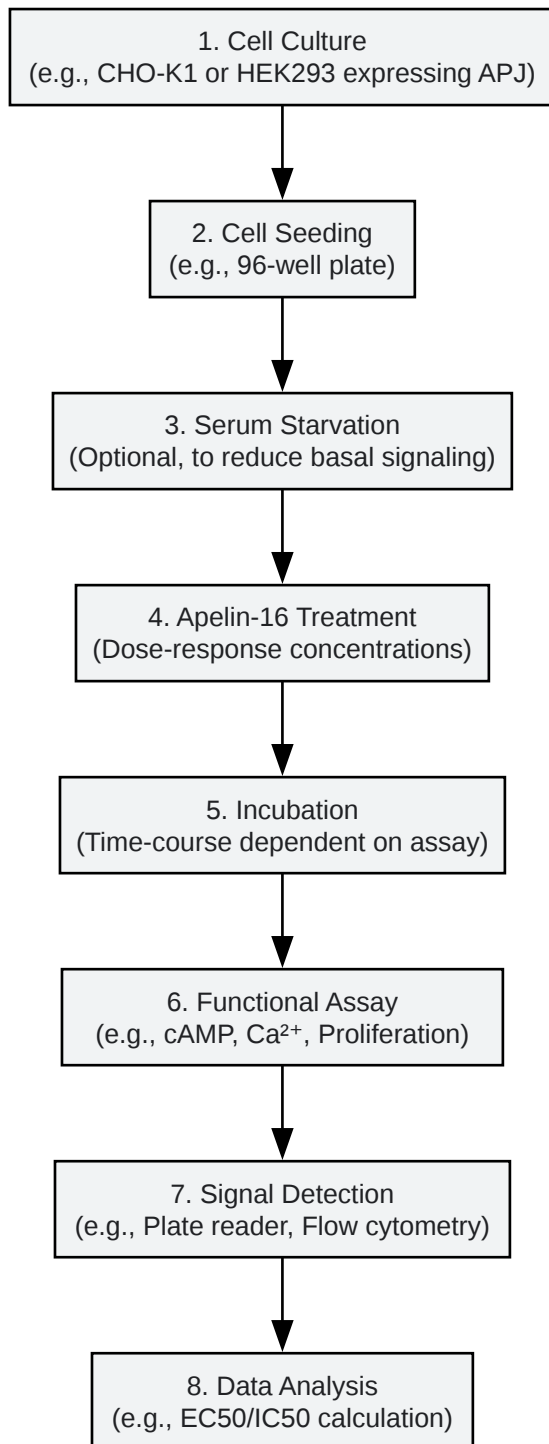
These application notes provide detailed protocols and guidelines for utilizing recombinant human Apelin-16 in a variety of functional assays. Apelin peptides are the endogenous ligands for the G protein-coupled receptor APJ, a key player in cardiovascular regulation, fluid homeostasis, and other physiological processes.[1] While several isoforms of Apelin exist, including the well-studied Apelin-13, Apelin-16 also demonstrates significant biological activity through the same APJ receptor.[2] The protocols outlined below are applicable to Apelin-16 and other Apelin isoforms, though optimal concentrations may vary.

## Apelin Signaling Pathways

Upon binding to its receptor APJ, Apelin initiates a cascade of intracellular signaling events. APJ primarily couples to inhibitory G proteins (Gai/o), leading to the inhibition of adenylyl cyclase and a subsequent decrease in cyclic AMP (cAMP) levels.[3] APJ can also couple to Gαq/11, activating Phospholipase C (PLC) which leads to an increase in intracellular calcium.[4] Downstream of G protein activation, Apelin stimulates several key signaling pathways including the Phosphoinositide 3-kinase (PI3K)/Akt and the Mitogen-activated protein kinase (MAPK/ERK1/2) pathways, which are involved in cell survival, proliferation, and migration.[5][6]



## General Experimental Workflow for Apelin-16 Functional Assays

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